

An In-depth Technical Guide to 2,3-Dichloropyridine 1-oxide

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Compound of Interest

Compound Name: **2,3-Dichloropyridine 1-oxide**

Cat. No.: **B1592092**

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Abstract

This technical guide offers a comprehensive examination of **2,3-Dichloropyridine 1-oxide** (CAS No. 53976-65-1), a heterocyclic building block of increasing importance in medicinal chemistry and novel material synthesis. As a pyridine N-oxide, its chemical behavior is distinct from its parent heterocycle, 2,3-dichloropyridine. The introduction of the N-oxide functionality fundamentally alters the electronic landscape of the pyridine ring, enhancing its reactivity and providing unique pathways for molecular elaboration. This document provides researchers, scientists, and drug development professionals with an in-depth analysis of its physicochemical properties, synthesis protocols, core reactivity principles, and applications, grounded in established scientific literature and field-proven insights.

Core Chemical Identity and Physicochemical Properties

2,3-Dichloropyridine 1-oxide is a chlorinated pyridine derivative where the ring nitrogen has been oxidized.^[1] This structural modification is pivotal, as the N-oxide group acts as a potent electron-withdrawing group through induction while also being capable of donating electron density through resonance, leading to a complex and synthetically useful reactivity profile.

Table 1: Physicochemical and Computed Properties

Property	Value	Source(s)
CAS Number	53976-65-1	[1]
Molecular Formula	C ₅ H ₃ Cl ₂ NO	[1]
Molecular Weight	163.99 g/mol	[1]
IUPAC Name	2,3-dichloro-1-oxidopyridin-1-ium	[1]
SMILES	C1=CC(=C(--INVALID-LINK--[O-])Cl)Cl	[1]
InChIKey	MPKISXFIMCWMLP-UHFFFAOYSA-N	[1]
XLogP3	1.4	[1]
Topological Polar Surface Area	25.5 Å ²	[1]

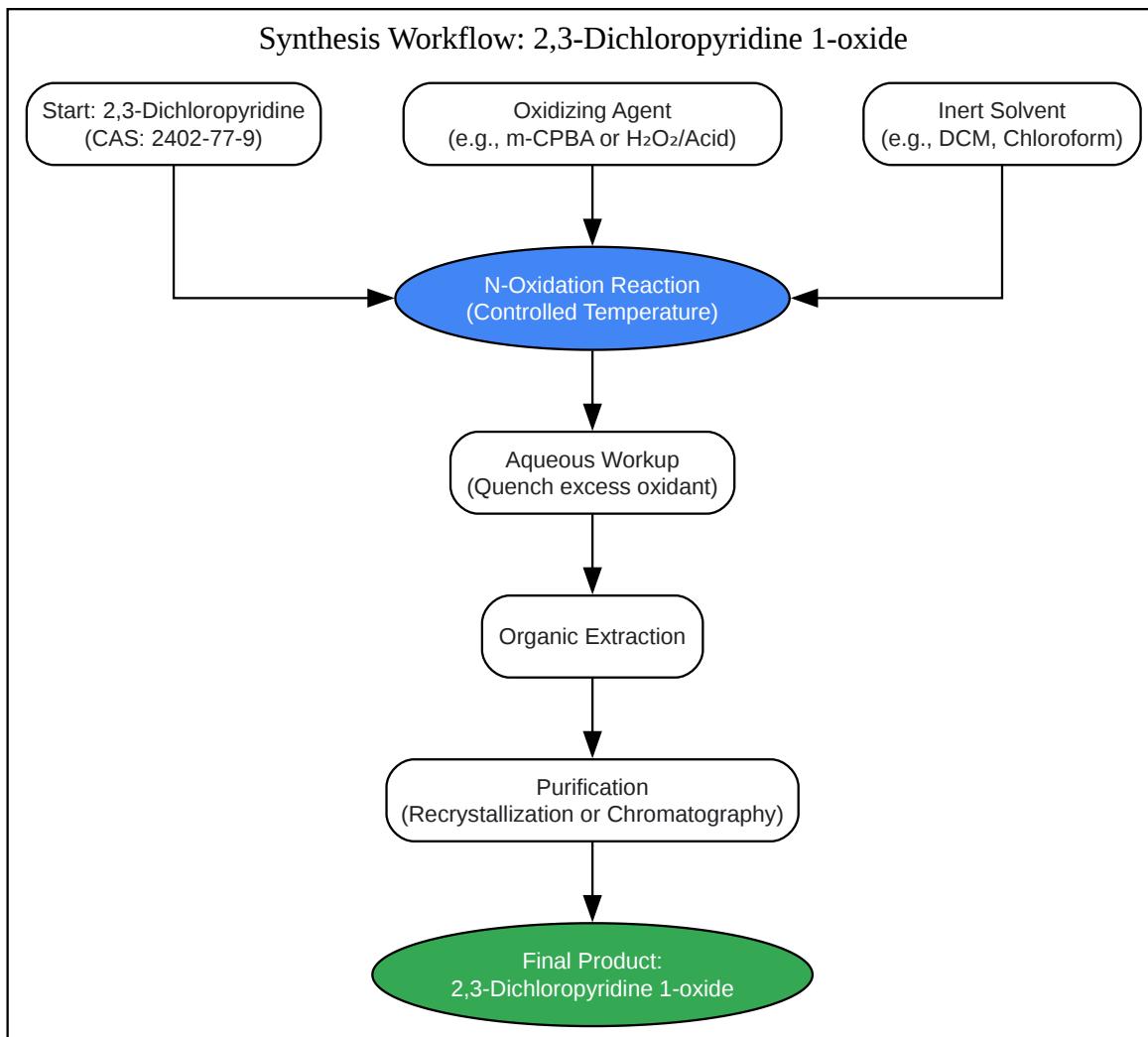
| Appearance | (Predicted) White to off-white solid | N/A |

Synthesis and Manufacturing Pathway

The most direct and common method for the preparation of **2,3-Dichloropyridine 1-oxide** is the N-oxidation of its parent heterocycle, 2,3-Dichloropyridine. This transformation is a cornerstone reaction in heterocyclic chemistry.

The Oxidation Mechanism: Causality and Reagent Choice

The oxidation of a pyridine nitrogen involves the nucleophilic attack of the nitrogen's lone pair on an electrophilic oxygen source. Peroxy acids (peracids) like meta-chloroperoxybenzoic acid (m-CPBA) are highly effective for this purpose. Alternatively, hydrogen peroxide in the presence of a strong acid (e.g., acetic acid, trifluoroacetic acid) can be used; the acid protonates the hydrogen peroxide, making it a more potent oxidizing agent.[\[2\]](#)[\[3\]](#) The choice of oxidant and solvent system is critical for optimizing yield and purity while minimizing potential side reactions.[\[2\]](#)



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References

- 1. 2,3-Dichloropyridine 1-oxide | C5H3Cl2NO | CID 21785300 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Dichloropyridine 1-oxide | High Purity [benchchem.com]
- 3. Nucleophilic Functionalization of 2-R-3-Nitropyridines as a Versatile Approach to Novel Fluorescent Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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